

The Biological Genesis of 5 β ,14 β -Androstane Steroids: A Technical Guide

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Compound of Interest

Compound Name: 5beta,14beta-Androstane

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Introduction

5 β ,14 β -Androstane steroids, a class of cardioactive compounds, are naturally occurring molecules found in both the plant and animal kingdoms. These steroids, which include the well-known cardiac glycosides (cardenolides and bufadienolides), are characterized by a unique cis-fusion of the A/B and C/D rings in their steroidal backbone. This structural feature is crucial for their biological activity, primarily the inhibition of the Na⁺/K⁺-ATPase pump, a vital enzyme for maintaining cellular electrochemical gradients.^[1] This guide provides a comprehensive overview of the biological origin, biosynthetic pathways, and signaling mechanisms of these potent molecules.

Data Presentation: Quantitative Analysis of 5 β ,14 β -Androstane Steroids

The concentration of 5 β ,14 β -androstane steroids varies significantly depending on the biological source and the specific tissue. The following tables summarize quantitative data from various studies.

Plant Species	Tissue	Compound	Concentration (mg/kg fresh weight)	Reference
Digitalis purpurea	Leaves	Digitoxigenin	11.34 - 240.59	[2]
Digitalis purpurea	Leaves	Gitoxigenin	4.05 - 178.07	[2]
Asclepias syriaca	Seeds	4'-O- β -glucopyranosyl aspecioside	720 \pm 40 (μ g/g)	[3]
Asclepias syriaca	Seeds	Compound 5	280 \pm 40 (μ g/g)	[3]
Asclepias syriaca	Seeds	Compound 4	220 \pm 40 (μ g/g)	[3]

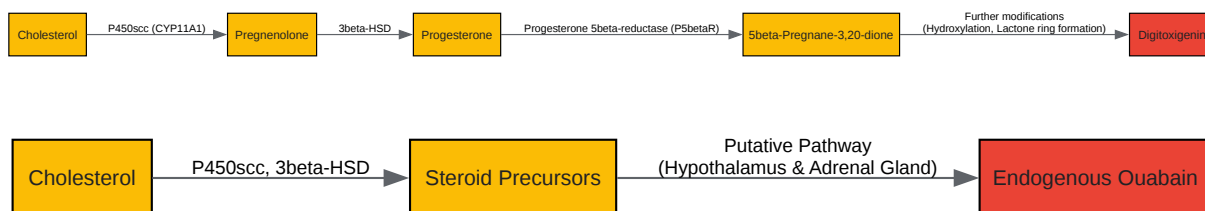
Animal Species	Tissue	Compound	Concentration	Reference
Milan Hypertensive Rat	Hypothalamus	Ouabain-like compound	10-fold increase compared to normotensive rats	[4]
Bovine	Adrenal Glands	Endogenous Ouabain	Isolated and confirmed	[5]
Bovine	Hypothalamus	Endogenous Ouabain	Isolated and confirmed	[5]
Bufo arenarum	Venom	Arenobufagin	Main bufadienolide present	[6]
Bufo viridis	Venom	Arenobufagin, Gamabufotalin, Telocinobufagin, Marinobufagin	Major compounds	[7]

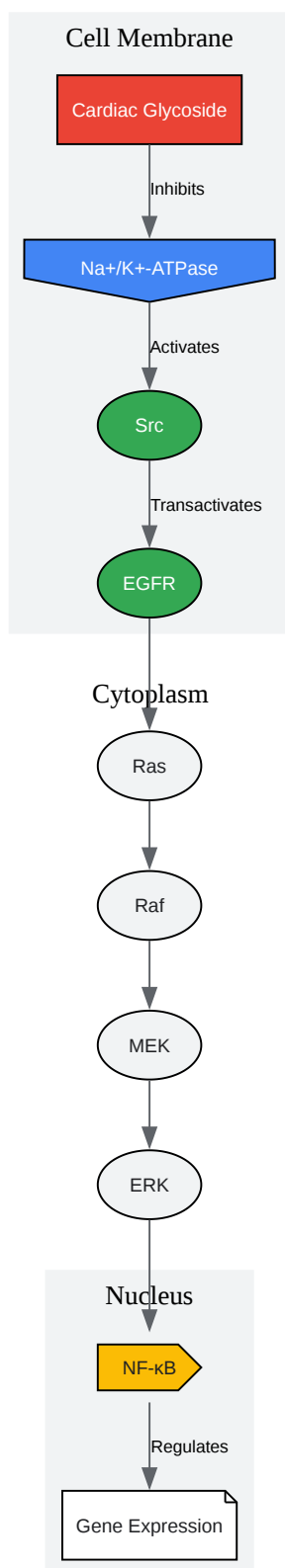
Biosynthesis of 5 β ,14 β -Androstane Steroids

The biosynthesis of 5 β ,14 β -androstane steroids follows distinct pathways in plants and animals, although both originate from cholesterol.

Plant Biosynthesis: The Cardenolide Pathway in *Digitalis purpurea*

The biosynthesis of cardenolides, such as digitoxin, in foxglove (*Digitalis purpurea*) begins with cholesterol and proceeds through a series of enzymatic modifications. While the complete pathway is not yet fully elucidated, key steps and enzymes have been identified.^[8]





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